Technical Guide: Bioactivity Profiling & Screening Protocol for 1-(4-Iodobenzyl)pyrrolidine

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Compound of Interest

Compound Name:	*1-(4-Iodobenzyl)pyrrolidine*
CAS No.:	*858676-60-5*
Cat. No.:	*B1320492*

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Executive Summary & Compound Profile

1-(4-Iodobenzyl)pyrrolidine (CAS: 858676-60-5) is a tertiary amine featuring a pyrrolidine ring coupled to a benzyl group with a para-iodine substitution. While often utilized as a synthetic intermediate for cross-coupling reactions (Suzuki-Miyaura, Sonogashira), this scaffold possesses intrinsic pharmacophoric properties relevant to Central Nervous System (CNS) and oncology targets.

This guide outlines a rigorous, self-validating screening protocol to de-orphan the biological activity of this compound. Based on Structure-Activity Relationship (SAR) data of analogous N-benzylamines, the primary screening priority targets are Sigma Receptors (

R), Monoamine Transporters (MATs), and Cholinesterases (AChE/BChE).

Physicochemical Profile[1][2][3][4][5][6][7]

- Molecular Formula:

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[1]

- Molecular Weight: 287.14 g/mol [2][1]
- Predicted LogP: ~3.2–3.5 (High lipophilicity, likely BBB permeable)
- pKa: ~9.5 (Predominantly cationic at physiological pH)
- Key Moiety: The para-iodo group serves as a steric probe, a halogen bond donor, and a metabolic soft spot (deiodination).

Chemoinformatic Profiling & Target Prediction

Before wet-lab screening, in silico profiling is essential to filter off-target liabilities and prioritize assays.

Structural Homology & Pharmacophore Mapping

The N-benzylpyrrolidine motif is a "privileged structure" found in numerous bioactive ligands.

- Sigma-1 Receptor (S1R): The tertiary amine mimics the positive charge required for the aspartate anchor (Asp126 in S1R), while the iodobenzyl group fits the hydrophobic pocket. Analogous N-benzylpiperidines (e.g., 4-IBP) are nanomolar S1R ligands used in radiotracing.
- Histamine H3 Receptor: Many H3 antagonists utilize a pyrrolidine-linker-aryl scaffold.
- Acetylcholinesterase (AChE): The benzyl group can interact with the catalytic anionic site (CAS) or peripheral anionic site (PAS) of AChE.

Predicted ADMET Risks

- hERG Inhibition: Tertiary amines with lipophilic tails are high-risk for hERG channel blockade (QT prolongation).
- Metabolic Stability: The C-I bond is susceptible to oxidative deiodination by CYPs, potentially generating reactive radical species or inactive metabolites.

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Primary Screening Protocols (In Vitro)

This section details the experimental workflows for the highest-probability targets.

Sigma Receptor Binding Assay (Radioligand Displacement)

Rationale: Given the structural similarity to haloperidol and specific sigma ligands like PRE-084, this is the highest priority screen.

Protocol:

- Tissue Source: Guinea pig brain membranes (rich in S1R) or rat liver membranes (rich in S2R). Alternatively, use HEK293 cells overexpressing human S1R.
- Radioligand:

  -Pentazocine (S1R selective) or

  -DTG (S1/S2 non-selective) + unlabeled (+)-pentazocine to mask S1R for S2R isolation.
- Assay Buffer: 50 mM Tris-HCl, pH 7.4.
- Incubation: 120 min at 25°C.
- Termination: Rapid filtration through GF/B filters pre-soaked in 0.5% polyethyleneimine (reduces non-specific binding of lipophilic amines).
- Data Analysis: Calculate

  using the Cheng-Prusoff equation.
  - Success Criterion:

    indicates a "Hit".

Cholinesterase Inhibition (Ellman’s Method)

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Rationale:N-benzylpyrrolidines are investigated as multi-target ligands for Alzheimer's disease. [3]

Protocol:

- Enzyme: Recombinant human AChE and BChE.
- Substrate: Acetylthiocholine iodide (ATCh).
- Chromogen: DTNB (5,5′-dithiobis-(2-nitrobenzoic acid)).
- Procedure:
  - Incubate compound (0.1 nM – 10 M) with enzyme in phosphate buffer (pH 8.0) for 20 min.
  - Add ATCh and DTNB.
  - Measure absorbance at 412 nm (formation of yellow thionitrobenzoate anion).
- Control: Donepezil (Positive Control).

Secondary Functional Assays & Safety

Binding affinity does not equate to efficacy. Functional assays determine if the compound is an agonist or antagonist.

Functional Readout: Calcium Mobilization (Sigma-1 Agonism)

S1R agonists facilitate calcium transfer from the ER to mitochondria via the IP3 receptor.

- Cell Line: CHO or SK-N-SH cells.
- Dye: Fura-2 AM or Fluo-4.
- Stimulus: Bradykinin or ATP (to induce

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release).

- Readout: If **1-(4-iodobenzyl)pyrrolidine** is an agonist, it will potentiate the bradykinin-induced

  spike. Antagonists will have no effect or dampen the response.

Cytotoxicity Screen (Safety)

- Assay: CellTiter-Glo (ATP quantification).
- Cell Lines: HepG2 (Hepatotoxicity), SH-SY5Y (Neurotoxicity).
- Threshold:

  suggests general toxicity rather than specific target engagement.

Visualization: Screening Workflow & Signaling

Figure 1: Integrated Screening Workflow

Caption: A logical decision tree for profiling **1-(4-Iodobenzyl)pyrrolidine**, moving from computational prediction to functional validation.

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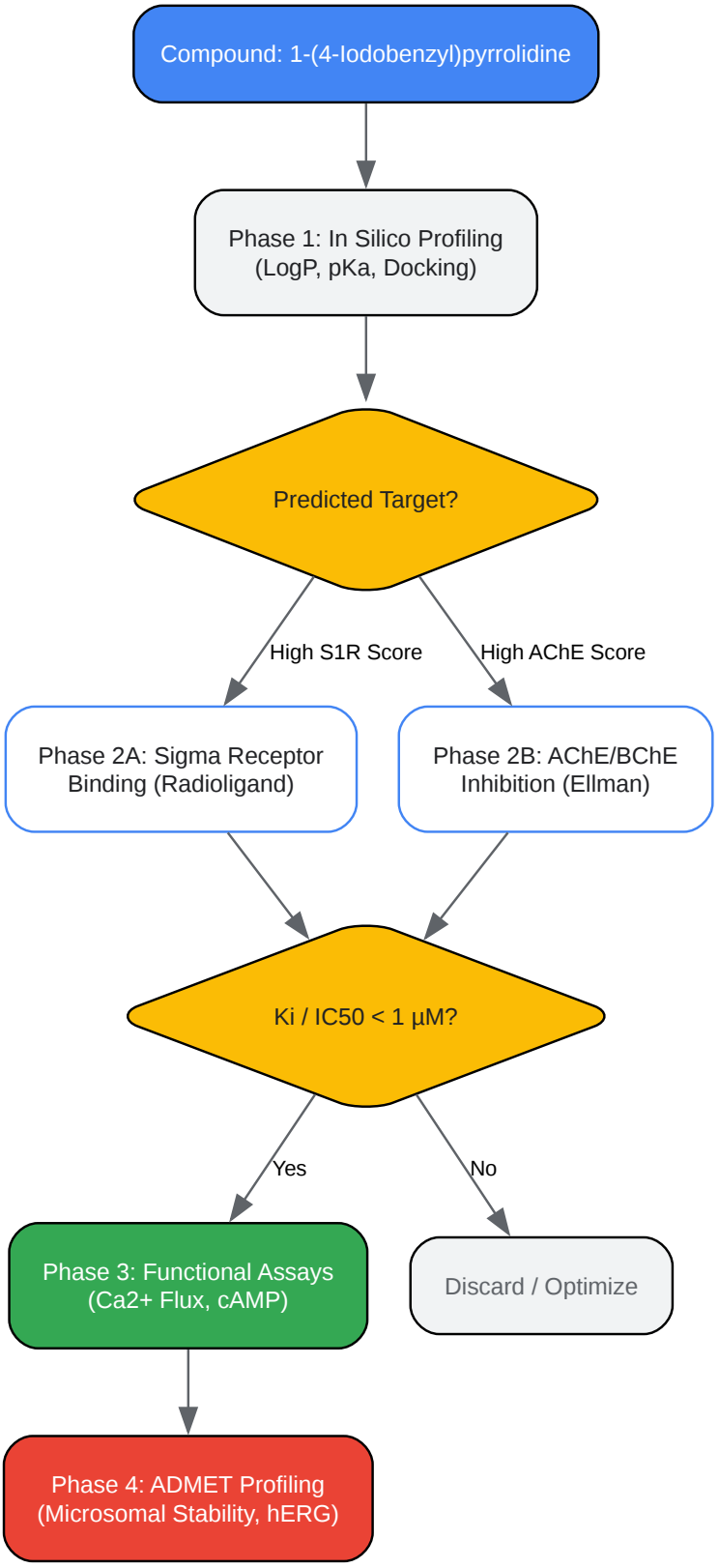

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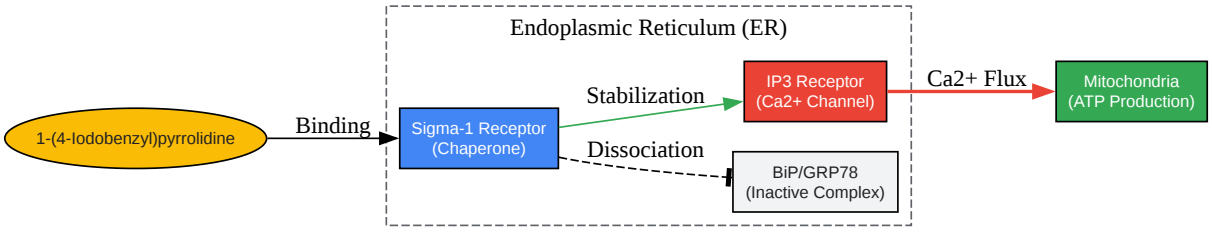
Figure 2: Sigma-1 Receptor Modulation Mechanism

Caption: Putative mechanism of action if the compound acts as a Sigma-1 Receptor agonist, modulating ER-Mitochondria signaling.



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Data Interpretation & Hit Validation

Quantitative Metrics

Parameter	Method	Target Value	Interpretation
(Affinity)	Radioligand Binding		High affinity; likely specific.
Ligand Efficiency (LE)			Good candidate for optimization.
Selectivity Ratio			Reduces side-effect risks.

The "Iodine Effect"

The iodine atom is heavy and lipophilic. In binding assays, it often provides a 10-fold affinity boost over the bromo- or chloro- analogs due to:

- Halogen Bonding: Interaction with backbone carbonyl oxygens in the binding pocket.

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- Hydrophobic Filling: Occupying deep lipophilic cavities. Validation Step: Compare the activity of the 4-Iodo analog with the 4-H (unsubstituted) and 4-Fluoro analogs. A steep drop in potency (

) upon removing iodine confirms its specific structural role.

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Sources

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